

Extraction of domperidone from plasma using liquid-liquid extraction

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Compound of Interest

Compound Name: Domperidone (maleate)

Cat. No.: B8063556

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Application Note: High-Efficiency Liquid-Liquid Extraction (LLE) of Domperidone from Human Plasma

Introduction & Clinical Context

Domperidone is a peripheral dopamine D2-receptor antagonist used primarily as an antiemetic and prokinetic agent.^[1] Because it undergoes extensive first-pass metabolism (bioavailability ~15%), plasma concentrations are often low (nanogram/mL range), necessitating a highly sensitive extraction and detection method.

While protein precipitation (PPT) is faster, it often yields "dirty" extracts leading to significant matrix effects (ion suppression) in LC-MS/MS. Liquid-Liquid Extraction (LLE) remains the gold standard for Domperidone analysis because it provides superior sample cleanup, concentrating the analyte while removing salts and plasma proteins that foul mass spectrometer sources.

This guide details a validated, self-checking LLE protocol designed for high-throughput clinical research.

Physicochemical Profiling: The "Why" Behind the Method

To design a robust extraction, we must exploit the molecule's chemical properties.

Parameter	Value	Implication for Extraction
Chemical Nature	Weak Base	Ionizes in acidic conditions; neutral in alkaline conditions.
pKa	~7.9 (Basic)	At physiological pH (7.4), a significant portion is ionized. To extract into an organic solvent, we must suppress ionization by raising the pH > 9.9 (pKa + 2).
LogP	~3.0 - 3.9	Highly lipophilic when neutral. Excellent affinity for non-polar organic solvents like Ethyl Acetate or MTBE.
Solubility	Low in water	High solubility in organic solvents facilitates efficient phase transfer.

Key Mechanistic Insight: The success of this protocol hinges on the pH shift. If the plasma is not alkalinized before solvent addition, Domperidone remains protonated (

) and stays in the aqueous plasma layer, resulting in near-zero recovery.

Method Development Guide

Solvent Selection Strategy

We evaluated three common solvent systems. Ethyl Acetate is selected as the primary recommendation due to its balance of recovery and safety, though MTBE is a valid alternative.

- Ethyl Acetate (Recommended): High polarity among LLE solvents. Excellent recovery (>85%) but extracts some lipids. Requires evaporation and reconstitution.
- Diethyl Ether: Clean extracts but highly volatile and forms explosive peroxides. Hard to automate.
- Hexane/Isoamyl Alcohol (98:2): Very clean but lower recovery for Domperidone due to its moderate polarity.

Internal Standard (IS) Selection

- Gold Standard: Domperidone-d6 (Deuterated). Corrects for matrix effects and extraction variability perfectly.
- Alternative: Itopride or Sildenafil. Structural analogs with similar pKa and LogP values.

Standardized Experimental Protocol

Objective: Quantitation of Domperidone in Human Plasma (Range: 0.5 – 100 ng/mL).

Detection: LC-MS/MS (ESI+ mode).

Reagents Required:

- 0.1 M Sodium Carbonate () or 0.1 M NaOH.
- HPLC-grade Ethyl Acetate.
- Internal Standard Working Solution (100 ng/mL in 50% Methanol).
- Reconstitution Solution: Acetonitrile:Water (50:50) + 0.1% Formic Acid.[\[2\]](#)

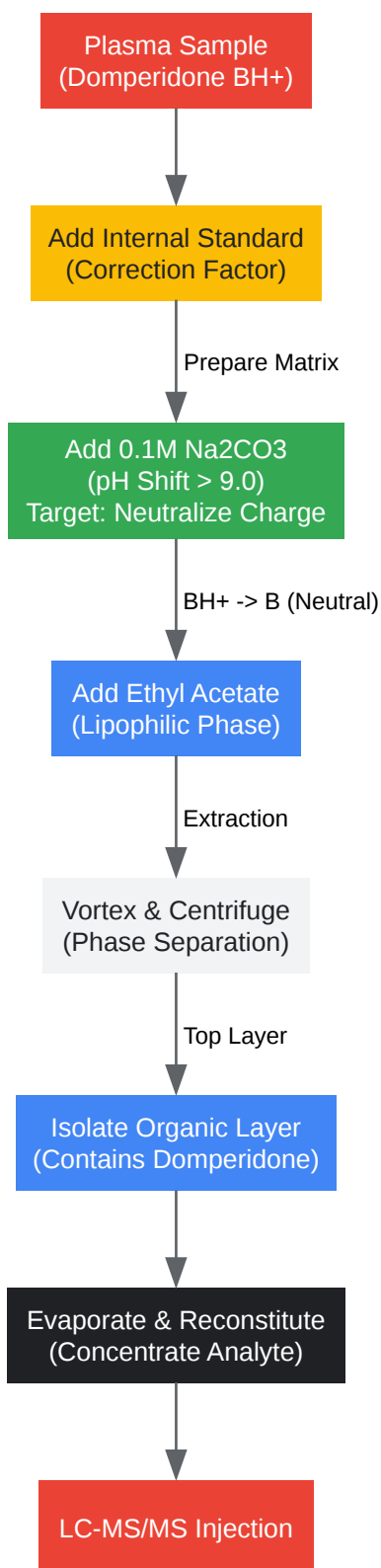
Step-by-Step Workflow:

- Sample Thawing: Thaw plasma samples at room temperature. Vortex for 30s to ensure homogeneity.
- Aliquot: Transfer 200 µL of plasma into a 2.0 mL polypropylene microcentrifuge tube.

- IS Addition: Add 20 μ L of Internal Standard solution. Vortex gently (5s).
- Alkalinization (Critical Step):
 - Add 100 μ L of 0.1 M Sodium Carbonate buffer (pH ~10.5).
 - Why? This shifts the pH > pKa (7.9), forcing Domperidone into its neutral, lipophilic state.
- Extraction:
 - Add 1.0 mL of Ethyl Acetate.
 - Cap tightly.^[3]
- Phase Transfer:
 - Vortex vigorously for 5 minutes (or shake on a multi-tube vortexer).
 - Note: Sufficient contact time is vital for equilibrium.
- Phase Separation:
 - Centrifuge at 10,000 rpm (approx. 9,000 x g) for 5 minutes at 4°C.
 - Result: A clear upper organic layer (Ethyl Acetate) and a bottom aqueous pellet (Plasma/Proteins).
- Flash Freeze (Optional but Recommended):
 - Place tubes in a dry ice/ethanol bath for 2 minutes. The aqueous bottom layer freezes; the organic top layer remains liquid.
- Transfer: Decant or pipette the supernatant (organic layer) into a clean glass tube.
- Evaporation:
 - Dry the organic extract under a gentle stream of Nitrogen at 40°C.
- Reconstitution:

- Dissolve the dry residue in 100 μ L of Reconstitution Solution.
- Vortex for 1 minute.
- Transfer to autosampler vials.

Visualization: Extraction Logic Flow



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Caption: Workflow logic for the pH-dependent liquid-liquid extraction of Domperidone.

Validation & Troubleshooting

Expected Performance Metrics

Parameter	Acceptance Criteria	Typical Result (Ethyl Acetate)
Recovery	> 80%	85 - 92%
Matrix Effect	85 - 115%	95% (Minimal suppression)
LLOQ	S/N > 10	0.1 - 0.5 ng/mL
Linearity		0.998

Troubleshooting Guide

- Low Recovery:
 - Cause: pH was not high enough.
 - Fix: Check the pH of the aqueous phase after buffer addition. It must be >9.0.
- Emulsion Formation:
 - Cause: Vigorous shaking of lipid-rich plasma.
 - Fix: Centrifuge at higher speed (12,000 rpm) or longer duration.
- Variable IS Response:
 - Cause: Evaporation inconsistency.
 - Fix: Ensure the nitrogen stream is gentle and the temperature does not exceed 40°C.

References

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